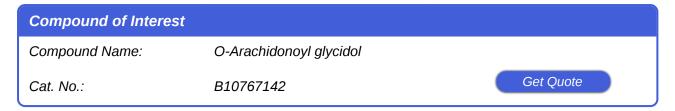


Application of O-Arachidonoyl Glycidol in Cellular Assays: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Arachidonoyl glycidol is a synthetic analog of the endocannabinoid 2-arachidonoylglycerol (2-AG). It functions as an inhibitor of two key enzymes responsible for the degradation of endocannabinoids: monoacylglycerol lipase (MAGL) and fatty acid amide hydrolase (FAAH).[1] By blocking the activity of these enzymes, **O-Arachidonoyl glycidol** effectively increases the endogenous levels of 2-AG and anandamide (AEA), respectively. This modulation of the endocannabinoid system makes **O-Arachidonoyl glycidol** a valuable tool for studying the physiological and pathological roles of these signaling lipids in various cellular processes, including cancer cell proliferation, apoptosis, and inflammation.

This document provides detailed application notes and protocols for the use of **O-Arachidonoyl glycidol** in a range of cellular assays.

Data Presentation Inhibitory Activity of O-Arachidonoyl Glycidol



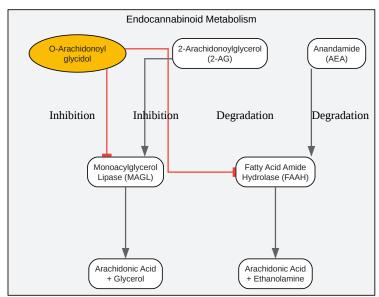
Target Enzyme	Substrate Used in Assay	Tissue/Cell Fraction	IC50 Value
Monoacylglycerol Lipase (MAGL)	2-Oleoyl glycerol	Rat Cerebella (Cytosolic)	4.5 μΜ
Monoacylglycerol Lipase (MAGL)	2-Oleoyl glycerol	Rat Cerebella (Membrane)	19 μΜ
Fatty Acid Amide Hydrolase (FAAH)	Arachidonoyl ethanolamide	Rat Cerebella (Membrane)	12 μΜ

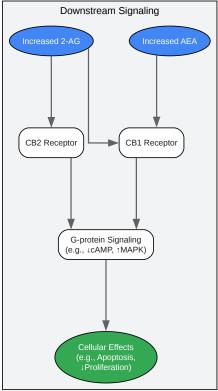
Data sourced from Cisneros, J.A., et al. (2007).[1]

Signaling Pathways

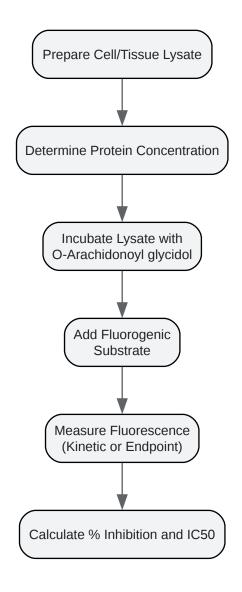
The primary mechanism of action of **O-Arachidonoyl glycidol** is the inhibition of MAGL and FAAH, leading to an accumulation of their respective substrates, 2-AG and anandamide. These endocannabinoids then activate cannabinoid receptors (CB1 and CB2), which are G-protein coupled receptors that modulate various downstream signaling cascades.











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